

Technical Deep Dive: 1,2-Bis(methylsulfonylsulfanyl)ethane (MTS-2-MTS)

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Compound of Interest

Compound Name: 1,2-Bis(methylsulfonylsulfanyl)ethane
CAS No.: 55-95-8
Cat. No.: B043724

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Executive Summary

1,2-Bis(methylsulfonylsulfanyl)ethane, commonly referred to in proteomic literature as MTS-2-MTS or 1,2-Ethanediy l bismethanethiosulfonate, is a specialized homobifunctional crosslinking reagent.^{[1][2]} Unlike indiscriminate amine-reactive crosslinkers (e.g., glutaraldehyde, NHS-esters), MTS-2-MTS is highly chemoselective for sulfhydryl groups (cysteine side chains).

Its primary utility lies in Substituted Cysteine Accessibility Method (SCAM) experiments and structural biology, where it serves as a "molecular ruler." By inserting a short, flexible spacer (

5.2 Å) between two cysteine residues, researchers can validate proximity, lock protein conformations (e.g., ion channel gating states), or stabilize transient protein-protein interactions. This guide details the physicochemical properties, reaction mechanisms, and validated protocols for deploying MTS-2-MTS in drug discovery and structural analysis.

Chemical Identity & Physicochemical Properties[3] [4]

The compound consists of an ethane core flanked by two methanethiosulfonate reactive groups. These groups are "activated disulfides" that readily undergo thiol-disulfide exchange.[3]

Property	Data
IUPAC Name	S-(2-methylsulfonylsulfanyl)ethyl methanethiosulfonate
Common Names	MTS-2-MTS, 1,2-Ethanediy l bismethanethiosulfonate
CAS Registry Number	55-95-8
Molecular Formula	
Molecular Weight	250.36 g/mol
Reactive Group	Methanethiosulfonate (MTS)
Target Functional Group	Sulfhydryl (-SH)
Spacer Arm Length	5.2 Å (S-S distance)
Solubility	Soluble in DMSO, Acetonitrile; slightly soluble in water (hydrolyzes slowly)
Storage	-20°C, desiccated, under inert gas (or Ar)

Mechanistic Action: The Thiol-Disulfide Exchange

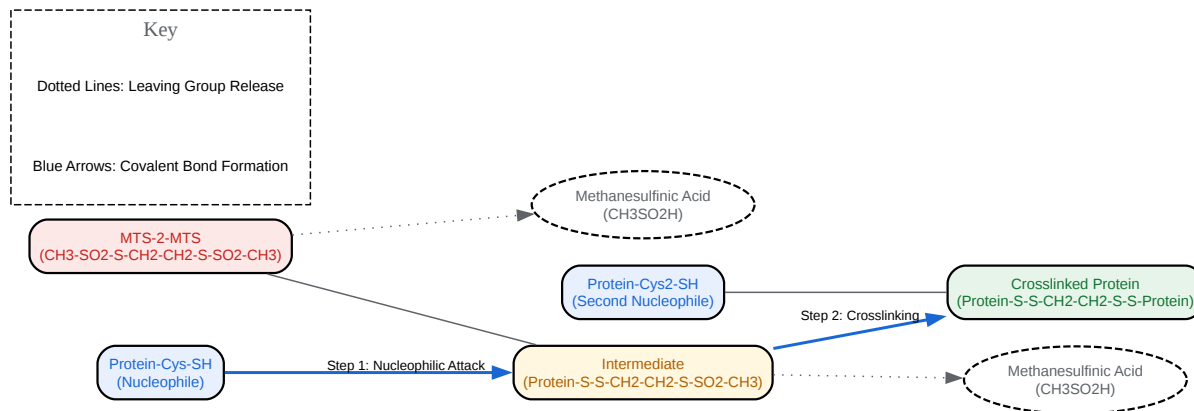
The reaction of MTS-2-MTS with proteins is driven by the nucleophilic attack of a thiolate anion (

) on the sulfur atom of the methanethiosulfonate group. This is a specific thiol-disulfide exchange that releases methanesulfinic acid as a leaving group.

Reaction Pathway[6][7][8][9]

- Activation: At physiological pH (7.0–8.0), a fraction of cysteine thiols exist as thiolates ().
- First Displacement: The protein thiolate attacks one end of the MTS-2-MTS, displacing methanesulfinate () and forming a mixed disulfide intermediate.
- Second Displacement (Crosslinking): A second proximal cysteine attacks the remaining MTS group on the other end of the linker, completing the crosslink.

Mechanism Diagram



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Caption: Step-wise mechanism of cysteine crosslinking by MTS-2-MTS via nucleophilic substitution.

Applications in Drug Development & Structural Biology

"Locking" Conformational States

Ion channels and transporters cycle through distinct conformations (Open, Closed, Inactivated). By introducing cysteine pairs at strategic positions (via site-directed mutagenesis) and applying MTS-2-MTS, researchers can "trap" the protein in a specific state if the cysteines are within the ~5.2 Å span only in that conformation.

- Example: Locking the voltage-gated Sodium channel () activation gate to study drug binding affinities in the open state.

Distance Constraints (Molecular Ruler)

MTS-2-MTS serves as a binary ruler. If crosslinking occurs, the

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distance between residues is confirmed to be within the range of the linker's flexibility plus the side chains (

8–12 Å total).

- Comparison:
 - Disulfide bond (oxidation): 0 Å spacer (requires very close proximity, 2 Å).
 - MTS-2-MTS: ~5.2 Å spacer (bridges medium-range gaps).
 - MTS-4-MTS: Longer spacer (bridges wider gaps).

Cysteine Accessibility Scanning

While monofunctional MTS reagents (e.g., MTSET, MTSES) are used to test simple surface accessibility, MTS-2-MTS tests for inter-subunit proximity in oligomeric complexes.

Synthesis Route

For researchers needing to synthesize MTS-2-MTS in-house (due to commercial unavailability or cost), the standard route involves the nucleophilic displacement of alkyl halides by sodium methanethiosulfonate.

Reaction:

Protocol Summary:

- Dissolve 1,2-dichloroethane (1 eq) and Sodium Methanethiosulfonate (2.2 eq) in ethanol.
- Reflux for 4–6 hours.
- Filter off NaCl precipitate.
- Concentrate filtrate and recrystallize (usually from ethanol or isopropanol) to obtain white crystalline solid.

Experimental Protocol: Protein Crosslinking

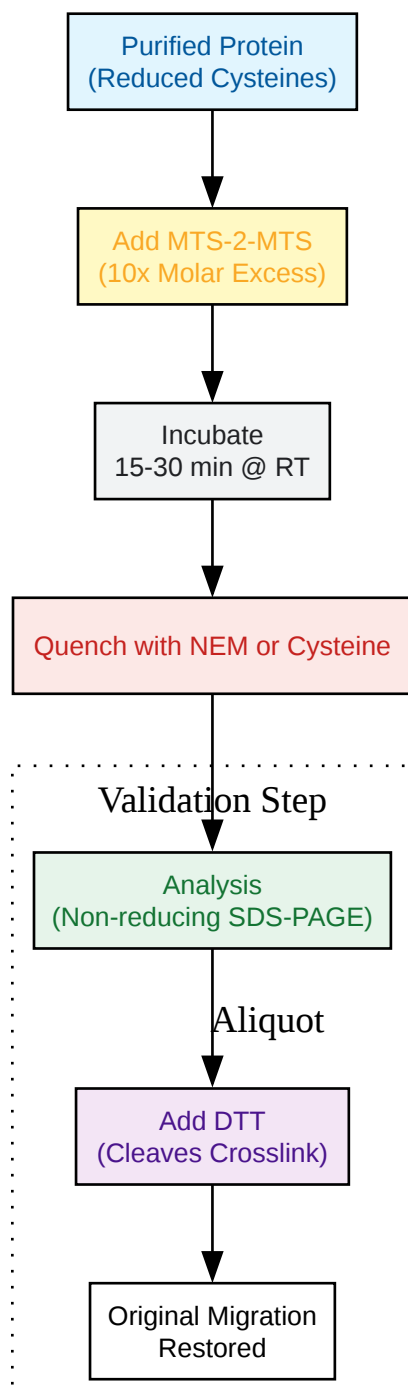
Materials

- Buffer A: 20 mM HEPES, 150 mM NaCl, pH 7.4 (Avoid Tris or buffers with primary amines if downstream analysis involves amine-reactive probes; strictly avoid DTT/Mercaptoethanol).
- MTS-2-MTS Stock: 100 mM in dry DMSO (Prepare fresh; MTS hydrolyzes in water).
- Quenching Buffer: 200 mM N-ethylmaleimide (NEM) or 100 mM Cysteine.

Workflow

- Preparation: Dilute protein to 10–50 μ M in Buffer A. Ensure protein is reduced; if TCEP was used previously, it usually does not interfere with MTS reagents as strongly as DTT, but removal via desalting column is recommended.
- Reaction:
 - Add MTS-2-MTS to protein solution.

- Stoichiometry: Start with 2:1 to 10:1 (MTS:Protein) molar excess.
- Incubation: 15–30 minutes at Room Temperature (or 1 hour on ice).
- Quenching: Add Quenching Buffer (5-fold molar excess over MTS) to stop the reaction.
- Validation:
 - SDS-PAGE: Run non-reducing gels. Look for a band shift (dimerization) or a change in migration speed (intramolecular crosslink).
 - Reversibility Check: Treat a specific aliquot with 10 mM DTT. The crosslink involves disulfide bonds, so DTT should cleave the spacer and restore the original migration pattern. This confirms the modification was indeed disulfide-based.



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Caption: Standard operating procedure for MTS-2-MTS crosslinking validation.

Safety & Handling

- **Toxicity:** Methanethiosulfonates are potent alkylating agents. They can modify proteins in the skin and eyes. Wear nitrile gloves, safety goggles, and lab coats.
- **Volatility:** While MTS-2-MTS is a solid, related mono-functional MTS reagents can be volatile. Handle in a fume hood.
- **Disposal:** Quench excess reagent with an excess of cysteine or glutathione before disposal to neutralize reactivity.

References

- Santa Cruz Biotechnology. 1,2-Ethanediyl Bismethanethiosulfonate (CAS 55-95-8).[1] Product Data Sheet. [Link](#)
- Akabas, M. H., et al. (1992).[4] Acetylcholine receptor channel structure probed in the open state. Science. (Foundational SCAM methodology).
- Loo, T. W., & Clarke, D. M. (2001). Mapping the binding site of the inhibitor of the human P-glycoprotein using methanethiosulfonate cross-linkers. Journal of Biological Chemistry.
- Toronto Research Chemicals. 1,2-Ethanediyl Bismethanethiosulfonate. [Link](#)
- PubChem. 1,2-Bis(methylsulfonyl)ethane (Related Structure/Precursor). [Link](#)

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Sources

- [1. 1,2-Ethanediyl Bismethanethiosulfonate | CAS 55-95-8 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. scbt.com \[scbt.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)

- 4. Sodium (2-sulfonatoethyl) methanethiosulfonate prevents S-nitroso-L-cysteine activation of Ca^{2+} -activated K^{+} (BKCa) channels in myocytes of the guinea-pig taenia caeca - PMC [pmc.ncbi.nlm.nih.gov]
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